

# molecular structure of 2-(5-Amino-2h-tetrazol-2-yl)ethanol

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## Compound of Interest

Compound Name: 2-(5-Amino-2h-tetrazol-2-yl)ethanol

Cat. No.: B1331473

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An In-depth Technical Guide on the Molecular Structure of **2-(5-Amino-2H-tetrazol-2-yl)ethanol**

Disclaimer: Publicly available, in-depth experimental data for **2-(5-Amino-2H-tetrazol-2-yl)ethanol** is limited. This guide consolidates available information and provides inferred data based on the chemical properties of related compounds.

## Molecular Identity and Physicochemical Properties

**2-(5-Amino-2H-tetrazol-2-yl)ethanol** is a heterocyclic organic compound. Its structure consists of a five-membered tetrazole ring, which is substituted at the C5 position with an amino group (-NH<sub>2</sub>) and at the N2 position with a 2-hydroxyethyl group (-CH<sub>2</sub>CH<sub>2</sub>OH).

A summary of its key identifiers and physicochemical properties is presented below.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>7</sub> N <sub>5</sub> O	[1]
Molecular Weight	129.12 g/mol	[1]
CAS Number	15284-30-7	[2]
SMILES	C(CO)n1nc(N)nn1	[1]
InChI Key	JIVGNHFNIGXBNV-UHFFFAOYSA-N	[1]
Flash Point	190.5 °C	[2]

## Molecular Structure Visualization

The two-dimensional chemical structure of **2-(5-Amino-2H-tetrazol-2-yl)ethanol** is depicted in the following diagram.

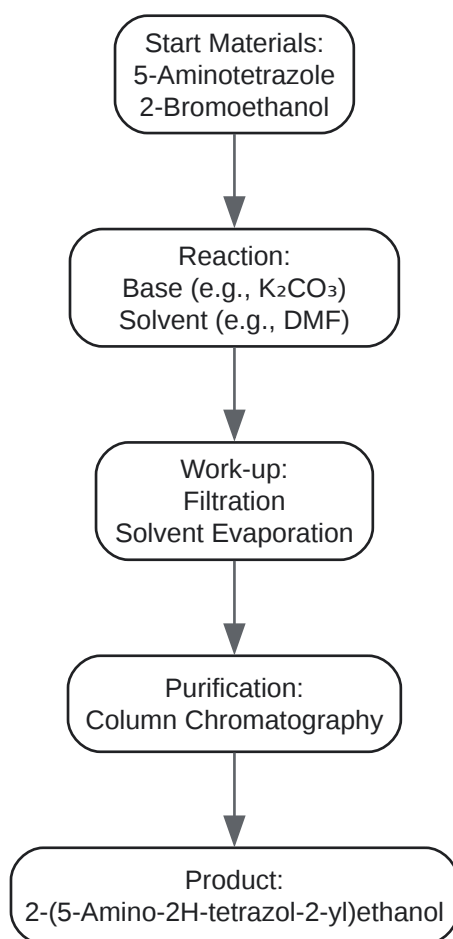
Caption: 2D molecular structure of **2-(5-Amino-2H-tetrazol-2-yl)ethanol**.

## Experimental Protocols

### Synthesis

A specific, detailed experimental protocol for the synthesis of **2-(5-Amino-2H-tetrazol-2-yl)ethanol** is not readily available in the reviewed literature. However, a general synthetic approach can be proposed based on the known chemistry of tetrazoles. One common method for the N-alkylation of tetrazoles is the reaction of the parent tetrazole with an appropriate alkyl halide in the presence of a base.

Hypothetical Synthesis Workflow:



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Caption: A plausible, though hypothetical, workflow for the synthesis of **2-(5-Amino-2H-tetrazol-2-yl)ethanol**.

Note: The alkylation of 5-aminotetrazole can lead to a mixture of N1 and N2 substituted isomers, which would necessitate separation, typically by chromatographic methods.

## Crystallography

While crystallographic data for the title compound is not available, a study on the closely related compound, 2-(5-Amino-2H-tetrazol-2-yl)acetic acid, provides insight into the solid-state structure of the 2-substituted 5-aminotetrazole moiety.

For 2-(5-Amino-2H-tetrazol-2-yl)acetic acid, the crystals were obtained by the slow evaporation of an ethanol/water (2:1 v/v) solution at room temperature.[3] The crystal structure was determined using single-crystal X-ray diffraction.[3]

## Spectroscopic Data

Experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2-(5-Amino-2H-tetrazol-2-yl)ethanol** are not available in the public domain.

## Biological Activity and Signaling Pathways

There are no specific studies detailing the biological activity or the mechanism of action for **2-(5-Amino-2H-tetrazol-2-yl)ethanol**. The tetrazole ring is a known pharmacophore and is present in a number of pharmaceuticals. Derivatives of 2,5-disubstituted tetrazoles have been investigated for various biological activities, including antibacterial and anti-tuberculosis properties.[4] However, without experimental data for the title compound, any discussion of its biological role or associated signaling pathways would be speculative. No signaling pathways involving this specific molecule have been described in the literature.

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## References

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- 2. 2H-Tetrazole-2-ethanol,5-amino- | CAS#:15284-30-7 | Chemsrce [chemsrc.com]
- 3. 2-(5-Amino-2H-tetrazol-2-yl)acetic acid - PMC [pmc.ncbi.nlm.nih.gov]
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